

Application Notes and Protocols for Pentafluoroethane in Mixed Refrigerant Studies

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the experimental study of **pentafluoroethane** (HFC-125) as a component in mixed refrigerant systems. The following sections detail the thermodynamic properties of various HFC-125 mixtures, experimental protocols for their characterization, and the logical workflow for refrigerant analysis.

Thermodynamic Data of Pentafluoroethane Mixtures

Pentafluoroethane is a common component in refrigerant blends due to its thermodynamic properties. Understanding the behavior of these mixtures is crucial for designing and optimizing refrigeration cycles. The following tables summarize key experimental data from various studies on binary and ternary mixtures containing HFC-125.

Table 1: Vapor-Liquid Equilibrium (VLE) Data for Binary Mixtures



Mixture Component s	Temperatur e (K)	Pressure (MPa)	Liquid Mole Fraction (x) of HFC-125	Vapor Mole Fraction (y) of HFC-125	Reference
HFC-32 + HFC-125	265.15 - 303.15	Varied	Varied	Varied	[1][2]
HFC-125 + Propane (R- 290)	268.15 - 313.15	Varied	Varied	Varied	[3][4]
HFC-125 + Fluoroethane (R161)	265.15 - 313.15	Varied	Varied	Varied	[5][6]
HFC-125 + R1234yf	270 - 360	Varied	0.6635	-	[7]

Table 2: Gas-Phase PVTx Properties of a Ternary Mixture

Mixture Composition (mole fraction)	Temperature (K)	Pressure (MPa)	Density (kg·m⁻³)	Reference
R-32 (0.174) + R-125 (0.340) + R-143a (0.486)	305 - 380	up to 4.6	up to 200	[8]
R-32 (0.313) + R-125 (0.203) + R-143a (0.484)	305 - 380	up to 4.6	up to 200	[8]
R-32 (0.343) + R-125 (0.445) + R-143a (0.212)	305 - 380	up to 4.6	up to 200	[8]
R-32 (0.484) + R-125 (0.216) + R-143a (0.300)	305 - 380	up to 4.6	up to 200	[8]



Experimental Protocols

The following protocols outline the methodologies for key experiments in the study of mixed refrigerants containing **pentafluoroethane**.

Vapor-Liquid Equilibrium (VLE) Measurement using a Circulation-Type Apparatus

This protocol describes the determination of VLE data for refrigerant mixtures.

Objective: To measure the temperature, pressure, and compositions of the liquid and vapor phases of a refrigerant mixture at equilibrium.

Apparatus:

- Circulation-type equilibrium apparatus
- Thermostatically controlled bath
- Pressure transducer
- Temperature sensors (e.g., platinum resistance thermometers)
- Gas chromatograph (GC) for composition analysis

Procedure:

- Preparation:
 - Evacuate the entire apparatus to remove any residual gases.
 - Introduce the pure refrigerant components into the system at the desired overall composition. The purity of the refrigerants should be 99.9% or higher.[7]
- Equilibrium Establishment:
 - Set the thermostatic bath to the desired experimental temperature.



- Allow the mixture to circulate within the apparatus until thermal and phase equilibrium is reached. This is indicated by stable temperature and pressure readings.
- Data Acquisition:
 - Record the equilibrium temperature and pressure.
 - Simultaneously, take samples from the liquid and vapor phases.
- · Composition Analysis:
 - Analyze the composition of the liquid and vapor samples using a gas chromatograph.
- Repeat:
 - Repeat steps 2-4 for different temperatures and compositions to obtain a comprehensive
 VLE dataset.

The experimental data can be correlated with equations of state such as the Peng-Robinson or Carnahan-Starling-De Santis (CSD) equations of state to model the mixture's behavior.[3]

Gas-Phase PVTx Property Measurement using a Burnett Apparatus

This protocol details the measurement of pressure, volume, temperature, and composition (PVTx) properties of refrigerant gas mixtures.

Objective: To obtain accurate PVTx data for a gas-phase refrigerant mixture over a range of temperatures and pressures.

Apparatus:

- Burnett apparatus, consisting of two chambers of known volume (V_A and V_B) connected by an expansion valve.
- High-precision pressure transducer
- Constant temperature bath



Vacuum pump

Procedure:

- System Preparation:
 - Clean and evacuate the Burnett apparatus.
 - Charge the primary chamber (V_A) with the gas mixture of known composition.
- Isothermal Expansion:
 - Immerse the apparatus in the constant temperature bath and allow it to reach thermal equilibrium.
 - o Measure the initial pressure (Po) in chamber V A.
 - Open the expansion valve to allow the gas to expand into the evacuated secondary chamber (V_B).
 - After the system reaches equilibrium, measure the new pressure (P1).
- Successive Expansions:
 - Isolate chamber V B and evacuate it.
 - Repeat the expansion process from chamber V_A to V_B, measuring the pressure after each expansion (P₂, P₃, ...).
- Data Analysis:
 - The pressure ratios from the successive expansions are used to determine the compressibility factor and virial coefficients of the gas mixture at the given temperature.
- Temperature Variation:
 - Repeat the entire procedure at different temperatures to map out the PVTx surface of the mixture.



The uncertainty in measurements is critical and should be carefully controlled. For instance, uncertainties can be within 7 mK for temperature, 0.8 to 2.5 kPa for pressure, 0.15% for density, and 0.1 mol % for composition.[8]

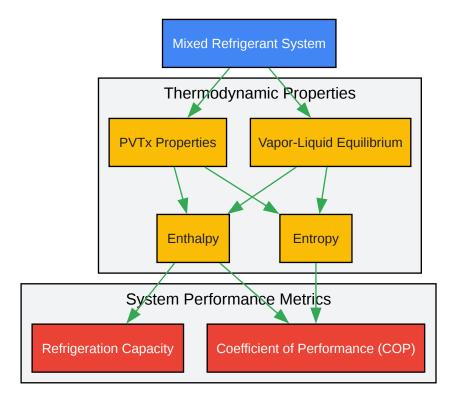
Visualized Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate key experimental workflows and conceptual relationships in mixed refrigerant studies.



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Caption: Workflow for Vapor-Liquid Equilibrium (VLE) measurement.





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Caption: Interrelation of thermodynamic properties and system performance.

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